

Scaling up Streptazolin production from laboratory to pilot scale

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Compound of Interest

Compound Name: Streptazolin

Cat. No.: B1245216

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Technical Support Center: Scaling Up Streptazolin Production

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals involved in scaling up the production of **Streptazolin** from laboratory to pilot scale.

Troubleshooting Guides

This section addresses specific issues that may be encountered during the scale-up of **Streptazolin** production, providing potential causes and recommended solutions in a question-and-answer format.

Question: Why is my **Streptazolin** yield significantly lower at the pilot scale compared to the laboratory scale?

Answer:

A decrease in yield during scale-up is a common challenge in fermentation processes. Several factors could contribute to this issue:

- **Oxygen Limitation:** In larger fermenters, achieving homogenous oxygen distribution is more challenging. Insufficient dissolved oxygen (DO) can be a major limiting factor for the growth

of *Streptomyces viridochromogenes* and the production of secondary metabolites like **Streptazolin**.

- **Nutrient Heterogeneity:** Inadequate mixing in large vessels can lead to gradients in nutrient concentration, pH, and temperature, creating suboptimal conditions for microbial growth and antibiotic production.
- **Shear Stress:** The higher agitation rates and different impeller designs in pilot-scale fermenters can cause increased shear stress on the mycelia of *Streptomyces*, leading to morphological changes and reduced productivity.
- **Carbon Catabolite Repression:** High concentrations of rapidly metabolized carbon sources, such as glucose, can repress the genes responsible for secondary metabolite production. This effect can be more pronounced at larger scales if feeding strategies are not properly optimized.^[1]
- **Phosphate Inhibition:** High concentrations of phosphate can also inhibit the production of many secondary metabolites in *Streptomyces*.^[1]

Recommended Solutions:

- **Optimize Aeration and Agitation:**
 - Implement a cascaded control strategy to maintain a consistent DO level. This may involve increasing agitation speed, air-flow rate, or enriching the inlet air with pure oxygen.
 - Evaluate different impeller types and configurations to improve mixing efficiency while minimizing shear stress.
- **Refine Feeding Strategy:**
 - Transition from a batch or simple fed-batch process to a more controlled feeding strategy to maintain low residual concentrations of rapidly consumed carbon sources.
 - Consider using slowly metabolizable carbon sources to avoid catabolite repression.
- **Optimize Medium Composition:**

- Re-evaluate the concentration of critical medium components, such as phosphate, to ensure they are not at inhibitory levels.
- Morphological Engineering:
 - If persistent issues with pellet formation or high viscosity are observed, consider exploring morphological engineering strategies, which have been shown to improve the growth and productivity of some *Streptomyces* strains in submerged cultures.

Question: I'm observing significant foaming in my pilot-scale fermenter. What can I do to control it?

Answer:

Foaming is a common issue in large-scale fermentation and can lead to loss of culture volume, contamination, and interference with sensor readings.

Potential Causes:

- High concentrations of proteins and other surfactants in the fermentation medium.
- High agitation and aeration rates.
- Cell lysis releasing intracellular proteins.

Recommended Solutions:

- Antifoam Addition:
 - Implement an automated antifoam addition system linked to a foam sensor.
 - Screen different types of antifoam agents (e.g., silicone-based, polyglycol-based) to find one that is effective at a low concentration and does not interfere with downstream processing.
- Mechanical Foam Breaking:
 - Utilize mechanical foam breakers integrated into the fermenter headplate.

- Medium Modification:
 - Investigate the possibility of replacing or reducing the concentration of medium components that contribute significantly to foaming.

Question: How can I effectively monitor and control the fermentation process at a pilot scale?

Answer:

Robust process monitoring and control are crucial for successful scale-up.

Recommended Practices:

- Install and Calibrate Key Sensors:
 - Ensure reliable online measurement of critical parameters such as pH, dissolved oxygen, temperature, and off-gas composition (O₂ and CO₂).
- Implement a SCADA System:
 - Utilize a Supervisory Control and Data Acquisition (SCADA) system for real-time data logging, process visualization, and automated control.
- Offline Analysis:
 - Regularly take samples for offline analysis of biomass concentration (dry cell weight), substrate consumption, and **Streptazolin** titer using a validated analytical method like HPLC.

Frequently Asked Questions (FAQs)

This section provides answers to common questions related to **Streptazolin** production scale-up.

What are the key parameters to consider when scaling up **Streptazolin** fermentation from a shake flask to a pilot-scale fermenter?

When moving from a shake flask to a pilot-scale fermenter, it is crucial to maintain geometric similarity and consider key engineering parameters to ensure a comparable process environment. Important parameters to keep constant or scale appropriately include:

- Power input per unit volume (P/V): This parameter relates to the energy transferred to the broth by the agitator and is crucial for mixing and mass transfer.
- Tip speed: The speed at the outer edge of the impeller, which is related to shear stress.
- Volumetric oxygen transfer coefficient (kLa): This represents the efficiency of oxygen transfer from the gas phase to the liquid phase and is critical for aerobic fermentations.

What is a suitable fermentation medium for pilot-scale production of **Streptazolin**?

The optimal medium composition will need to be determined experimentally. However, a typical starting point for *Streptomyces* fermentations includes:

Component	Function
Carbon Source	e.g., Glucose, Maltose, Starch
Nitrogen Source	e.g., Soy peptone, Yeast extract, Ammonium sulfate
Phosphate Source	e.g., K ₂ HPO ₄ , KH ₂ PO ₄
Trace Elements	e.g., MgSO ₄ , FeSO ₄ , ZnSO ₄ , MnCl ₂

It is important to optimize the concentrations of these components for pilot-scale production, paying close attention to potential inhibition by high levels of glucose and phosphate.[\[1\]](#)

What are the typical challenges encountered during the downstream processing of **Streptazolin** at a pilot scale?

The primary challenges in downstream processing at a larger scale include:

- Solid-Liquid Separation: Efficiently separating the *Streptomyces* biomass from the fermentation broth can be difficult due to the mycelial nature of the organism and the high

viscosity of the broth.

- **Extraction Efficiency:** Scaling up liquid-liquid extraction processes can be challenging in terms of maintaining extraction efficiency and managing larger volumes of organic solvents.
- **Purification Throughput:** Chromatographic purification steps can become a bottleneck at the pilot scale, requiring larger columns and higher flow rates.

What analytical methods are suitable for quantifying **Streptazolin** during a pilot-scale production run?

High-Performance Liquid Chromatography (HPLC) is the most common and reliable method for quantifying **Streptazolin** in fermentation broth and during downstream processing. A validated reversed-phase HPLC method with UV detection is typically used.^[2]

Experimental Protocols

Protocol 1: Pilot-Scale Fermentation of *Streptomyces viridochromogenes* for **Streptazolin** Production

This protocol provides a general methodology for a 100L pilot-scale fed-batch fermentation. All parameters should be optimized for the specific strain and equipment.

- **Inoculum Development:**
 - Prepare a seed culture in two stages:
 - **Stage 1:** Inoculate a 250 mL flask containing 50 mL of seed medium with a spore suspension or a vegetative mycelial stock of *S. viridochromogenes*. Incubate at 28°C on a rotary shaker at 200 rpm for 48-72 hours.
 - **Stage 2:** Transfer the Stage 1 seed culture to a 5 L flask containing 1 L of seed medium. Incubate under the same conditions for 48 hours.
- **Fermenter Preparation and Sterilization:**
 - Prepare 80 L of production medium in a 100 L pilot-scale fermenter.

- Sterilize the fermenter and medium in-situ at 121°C for 30-60 minutes.
- Inoculation:
 - Aseptically transfer the 1 L seed culture (Stage 2) to the sterilized fermenter.
- Fermentation Conditions:
 - Temperature: Maintain at 28°C.
 - pH: Control at 7.0 by the automated addition of 1 M NaOH and 1 M H₂SO₄.
 - Aeration: Start with an airflow of 0.5 vvm (volume of air per volume of liquid per minute).
 - Agitation: Begin with a low agitation speed (e.g., 100 rpm) and increase as needed to maintain a dissolved oxygen (DO) level above 30% saturation.
 - Fed-Batch Strategy:
 - After the initial batch phase (approximately 24-48 hours), start a continuous feed of a concentrated carbon source solution to maintain a low residual glucose concentration.
- Monitoring:
 - Monitor pH, temperature, DO, and off-gas composition online.
 - Take samples aseptically every 12 hours for offline analysis of cell growth (dry cell weight), substrate consumption, and **Streptazolin** concentration by HPLC.
- Harvest:
 - Harvest the fermentation broth when the **Streptazolin** titer reaches its maximum, typically after 120-168 hours.

Protocol 2: Extraction and Partial Purification of **Streptazolin** from Pilot-Scale Fermentation Broth

This protocol outlines a general procedure for extracting and partially purifying **Streptazolin** from a 100 L fermentation batch.

- Biomass Removal:
 - Separate the mycelial biomass from the fermentation broth using a disc stack centrifuge or a filtration system (e.g., tangential flow filtration).
- Solvent Extraction:
 - Extract the clarified fermentation broth with an equal volume of a suitable organic solvent, such as ethyl acetate, in a liquid-liquid extraction system.
 - Separate the organic phase containing the **Streptazolin**.
 - Repeat the extraction of the aqueous phase to maximize recovery.
- Concentration:
 - Combine the organic extracts and concentrate them under reduced pressure using a rotary evaporator or a falling film evaporator.
- Chromatographic Purification:
 - Dissolve the concentrated crude extract in a minimal amount of a suitable solvent.
 - Load the dissolved extract onto a silica gel chromatography column.
 - Elute the column with a gradient of solvents (e.g., hexane and ethyl acetate) to separate **Streptazolin** from other compounds.
 - Collect fractions and analyze them by TLC or HPLC to identify those containing pure **Streptazolin**.
- Final Concentration and Drying:
 - Pool the pure fractions and evaporate the solvent to obtain the purified **Streptazolin**.
 - Dry the final product under vacuum.

Data Presentation

Table 1: Comparison of Typical Fermentation Parameters: Lab vs. Pilot Scale

Parameter	Laboratory Scale (1 L)	Pilot Scale (100 L)
Working Volume	0.5 L	80 L
Inoculum Size	5% (v/v)	1.25% (v/v)
Aeration Rate	1 vvm	0.5 - 1.5 vvm (variable)
Agitation Speed	200 rpm (fixed)	100 - 400 rpm (variable)
pH Control	Buffers / Manual addition	Automated addition
Feeding Strategy	Batch / Simple fed-batch	Controlled fed-batch
Typical Yield	X mg/L	0.5X - 0.8X mg/L (unoptimized)

Table 2: Typical HPLC Parameters for **Streptazolin** Quantification

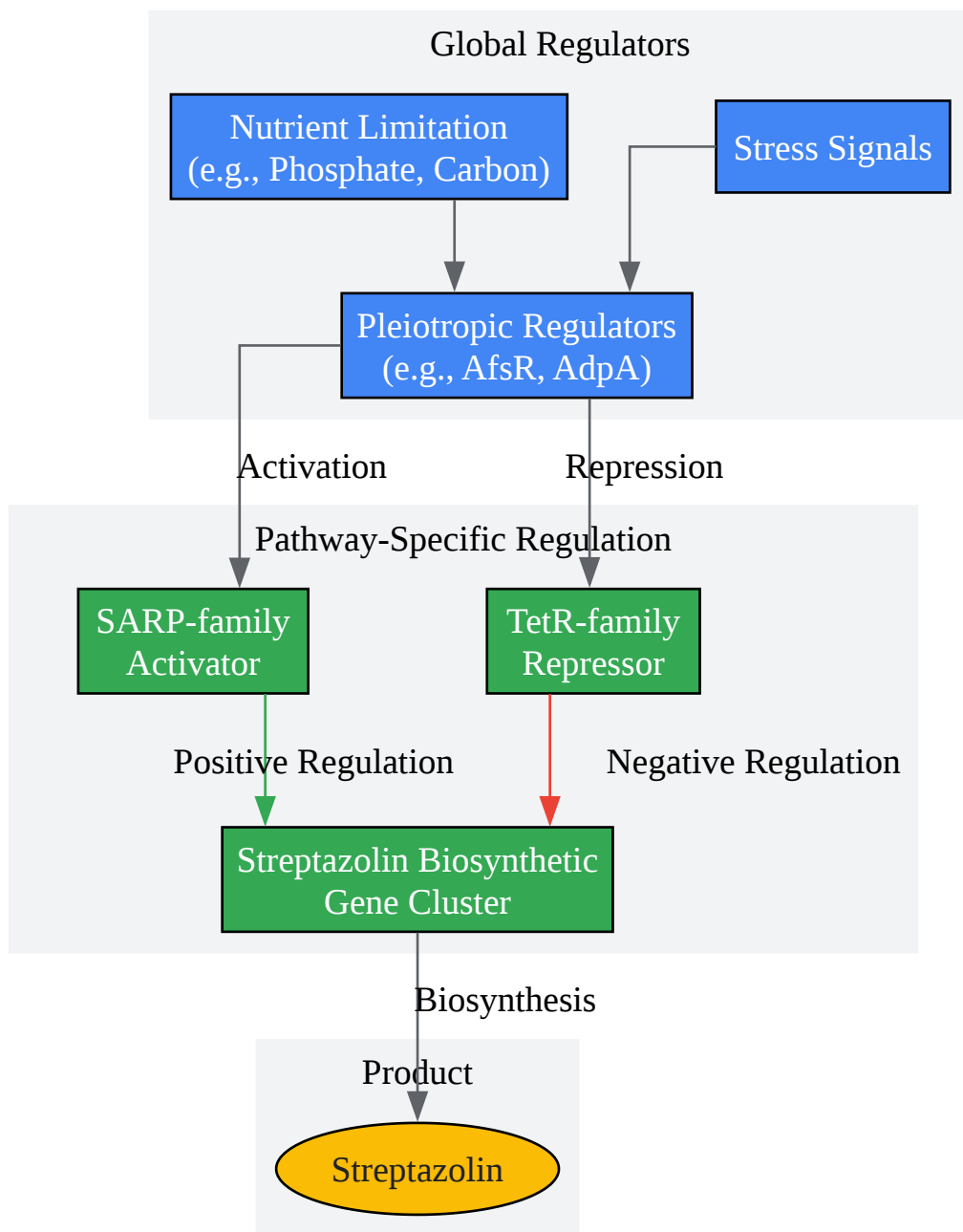
Parameter	Value
Column	C18 reverse-phase (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Acetonitrile:Water gradient
Flow Rate	1.0 mL/min
Detection	UV at 230 nm
Injection Volume	20 µL

Visualizations



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Caption: Workflow for **Streptazolin** production from upstream fermentation to downstream purification.

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